

Structural Biology of the CNX-1351 PI3K α Complex: A Technical Guide

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Compound of Interest

Compound Name: CNX-1351

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This technical guide provides an in-depth overview of the structural biology of the **CNX-1351** and Phosphoinositide 3-kinase alpha (PI3K α) complex. **CNX-1351** is a potent and isoform-selective targeted covalent inhibitor of PI3K α .^[1] This document details the quantitative biochemical and cellular data, experimental methodologies for key assays, and visualizations of relevant biological pathways and experimental workflows.

Introduction

Phosphoinositide 3-kinases (PI3Ks) are a family of lipid kinases that play a crucial role in cellular signaling pathways related to cell growth, proliferation, survival, and metabolism. The alpha isoform, PI3K α (encoded by the PIK3CA gene), is one of the most frequently mutated oncogenes in human cancers, making it a prime target for therapeutic intervention. **CNX-1351** was developed as a targeted covalent inhibitor that specifically and potently inhibits PI3K α .^[1] ^[2] Structural and functional studies of the **CNX-1351** PI3K α complex are critical for understanding its mechanism of action and for the development of next-generation inhibitors.

Quantitative Data

The following tables summarize the key quantitative data for **CNX-1351** in biochemical and cellular assays.

Table 1: Biochemical Activity of CNX-1351

Parameter	Value	Notes
IC50 vs. PI3K α	6.8 nM	Half-maximal inhibitory concentration against the alpha isoform of PI3K. [1] [3]
IC50 vs. PI3K β	166 nM	Demonstrates selectivity for the alpha isoform over the beta isoform. [3]
IC50 vs. PI3K γ	240.3 nM	Demonstrates selectivity for the alpha isoform over the gamma isoform. [3]
IC50 vs. PI3K δ	3,020 nM	Demonstrates high selectivity for the alpha isoform over the delta isoform. [3]
kinact/Ki	Not explicitly quantified in initial studies, but noted as having lower efficiency compared to newer covalent inhibitors.	A measure of covalent binding efficiency.

Table 2: Cellular Activity of CNX-1351

Cell Line	Mutation	GI50	Notes
SKOV3 (Ovarian Cancer)	H1047R	77.6 nM	Growth inhibition after 96 hours of exposure. [3]
MCF-7 (Breast Cancer)	E545K	54.7 nM	Growth inhibition after 96 hours of exposure. [3]

Structural Insights from X-ray Crystallography

The crystal structure of the **CNX-1351** PI3K α complex was solved by X-ray diffraction, providing a detailed view of the inhibitor's binding mode. The structure is available in the Protein Data Bank (PDB) under the accession code 3ZIM.

Table 3: Crystallographic Data for the CNX-1351 PI3K α Complex (PDB ID: 3ZIM)

Parameter	Value
Method	X-ray Diffraction
Resolution	2.85 Å
R-Value Free	0.278
R-Value Work	0.213
Space Group	P 21 21 21
Unit Cell Dimensions (a, b, c)	59.34 Å, 135.03 Å, 142.92 Å
Unit Cell Angles (α , β , γ)	90°, 90°, 90°

CNX-1351 was demonstrated to covalently modify cysteine 862 (C862) in the ATP-binding pocket of PI3K α .^[2] This residue is unique to the alpha isoform, which contributes to the inhibitor's selectivity.

Experimental Protocols

Detailed methodologies for the key experiments are outlined below.

X-ray Crystallography of the CNX-1351 PI3K α Complex

While the specific, detailed crystallization conditions for the PDB entry 3ZIM are not fully available in the primary literature, a general workflow for solving a protein-ligand complex crystal structure is as follows:

- **Protein Expression and Purification:** The catalytic subunit of human PI3K α (p110 α) is typically co-expressed with a truncated, constitutively active version of the regulatory subunit

(p85 α) in an insect cell expression system (e.g., *Spodoptera frugiperda*, Sf9 cells) to ensure proper folding and activity. The complex is then purified to homogeneity using a series of chromatography steps, such as affinity, ion-exchange, and size-exclusion chromatography.

- **Crystallization:** The purified PI3K α complex is concentrated to an optimal concentration (typically 5-10 mg/mL). The inhibitor, **CNX-1351**, is added in molar excess to the protein solution and incubated to allow for covalent bond formation. Crystallization screening is then performed using vapor diffusion methods (hanging or sitting drop) with a variety of commercially available or custom-made crystallization screens. The drops, containing a mixture of the protein-inhibitor complex and the precipitant solution, are equilibrated against a larger reservoir of the precipitant solution. Crystals typically grow over a period of several days to weeks.
- **Data Collection and Processing:** Crystals are cryo-protected and flash-cooled in liquid nitrogen. X-ray diffraction data are collected at a synchrotron source. The diffraction images are then processed to determine the unit cell parameters, space group, and reflection intensities.
- **Structure Solution and Refinement:** The structure is solved using molecular replacement, with a previously determined structure of PI3K α as a search model. The initial model is then refined against the experimental data, and the inhibitor molecule is built into the electron density map. Iterative cycles of refinement and manual model building are performed until the model converges with good statistics.

Biochemical Inhibition Assay (TR-FRET)

The inhibitory activity of **CNX-1351** against PI3K isoforms was likely determined using a time-resolved fluorescence resonance energy transfer (TR-FRET) assay, such as the PI 3-Kinase HTRF™ Assay from Millipore.

- **Reagents:**
 - Recombinant PI3K α , β , γ , or δ enzyme.
 - PIP2 (phosphatidylinositol 4,5-bisphosphate) substrate.
 - ATP.

- Biotinylated PIP3 product tracer.
- Europium-labeled anti-GST antibody (or other tag-specific antibody).
- Streptavidin-conjugated fluorophore (e.g., XL665).
- Assay buffer.
- **CNX-1351** serially diluted in DMSO.
- Procedure:
 1. The PI3K enzyme is incubated with **CNX-1351** at various concentrations in the assay buffer.
 2. The kinase reaction is initiated by the addition of a mixture of PIP2 and ATP.
 3. The reaction is allowed to proceed for a defined period at room temperature.
 4. The reaction is stopped, and the detection reagents (biotinylated PIP3 tracer, europium-labeled antibody, and streptavidin-fluorophore) are added.
 5. After an incubation period to allow for the binding of the detection reagents, the TR-FRET signal is measured on a plate reader capable of time-resolved fluorescence detection.
 6. The IC50 values are calculated by fitting the dose-response data to a four-parameter logistic equation.

Cellular Proliferation Assay

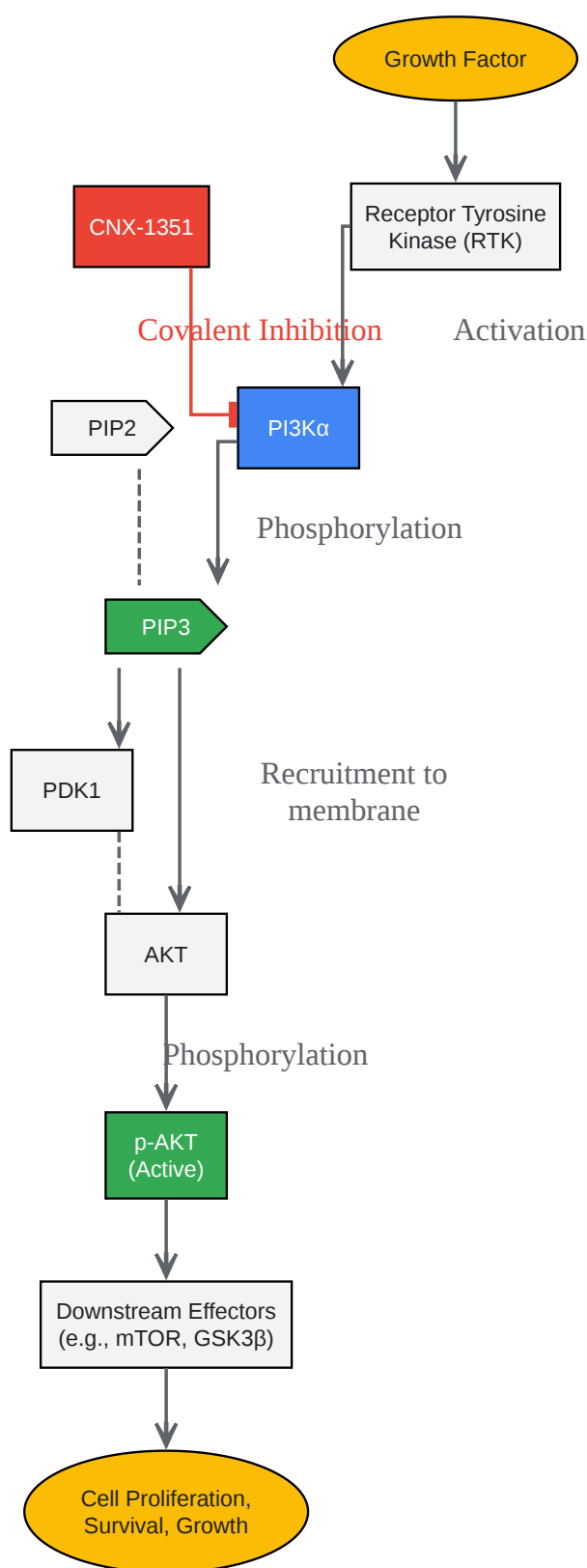
The anti-proliferative effects of **CNX-1351** on cancer cell lines were assessed using a standard cell viability assay.

- Cell Culture: SKOV3 and MCF-7 cells are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Assay Procedure:
 1. Cells are seeded into 96-well plates and allowed to adhere overnight.

2. The cells are then treated with a serial dilution of **CNX-1351** or vehicle control (DMSO).
3. The plates are incubated for 96 hours.
4. Cell viability is assessed using a reagent such as CellTiter-Glo® (Promega), which measures ATP levels as an indicator of metabolically active cells.
5. Luminescence is measured on a plate reader.
6. The GI50 values are calculated from the dose-response curves.

Visualizations

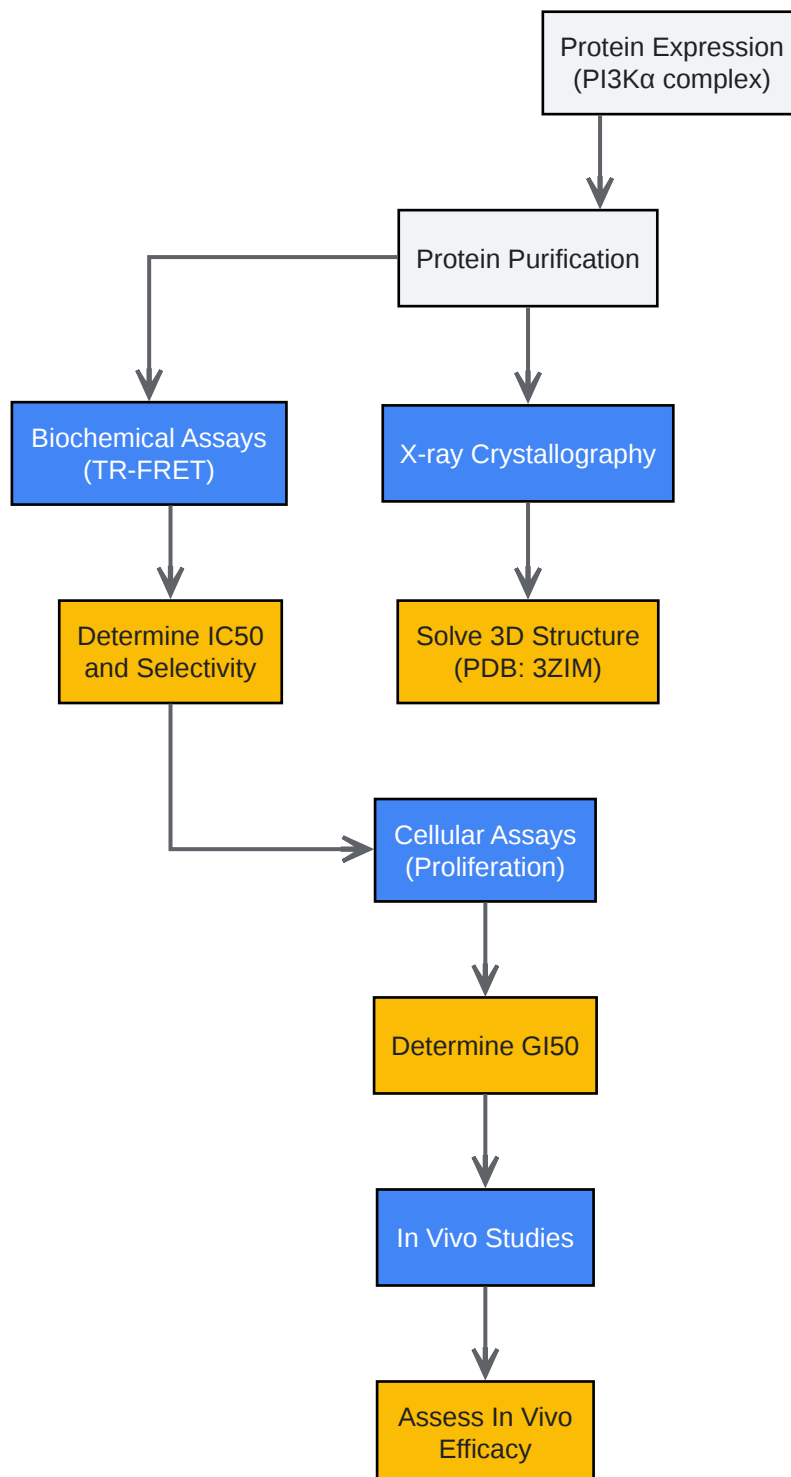
PI3K/AKT Signaling Pathway and **CNX-1351** Inhibition



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Caption: PI3K/AKT signaling pathway and the inhibitory action of **CNX-1351**.

Experimental Workflow for Structural and Functional Characterization



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Caption: A generalized workflow for the characterization of **CNX-1351**.

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